6-Chloro-4-hydroxy-8-methylquinoline proper disposal procedures

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Compound of Interest	
Compound Name:	*6-Chloro-4-hydroxy-8-methylquinoline*
CAS No.:	*203626-38-4*
Cat. No.:	*B1628212*

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Executive Summary: Operational Directive

Immediate Action Required: Treat **6-Chloro-4-hydroxy-8-methylquinoline** (CAS: 203626-38-4) as Hazardous Chemical Waste. Under no circumstances should this compound be disposed of via municipal drains, trash, or evaporation.

Due to the presence of the chlorine substituent on the quinoline ring, this compound yields acidic gases (hydrogen chloride) upon thermal decomposition. Therefore, it must be segregated into Halogenated Waste Streams to ensure incineration occurs in facilities equipped with appropriate flue gas scrubbers.

Chemical Profile & Hazard Assessment

Before initiating disposal, you must validate the material identity and understand the specific risks that dictate the disposal method.

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Property	Data
Chemical Name	6-Chloro-4-hydroxy-8-methylquinoline
CAS Number	203626-38-4
Formula	$C_{10}H_8ClNO$
Molecular Weight	193.63 g/mol
Physical State	Solid (Powder/Crystals)
Acidity (pKa)	Amphoteric (Phenolic -OH and Basic Nitrogen)

GHS Hazard Classification (Critical for Labeling)

- Signal Word:DANGER
- H318: Causes serious eye damage (Irreversible effects).[1][2]
- H302: Harmful if swallowed.[1][3][4]
- H315/H335: Causes skin and respiratory irritation.
- Environmental: WGK 3 (Severe hazard to waters).

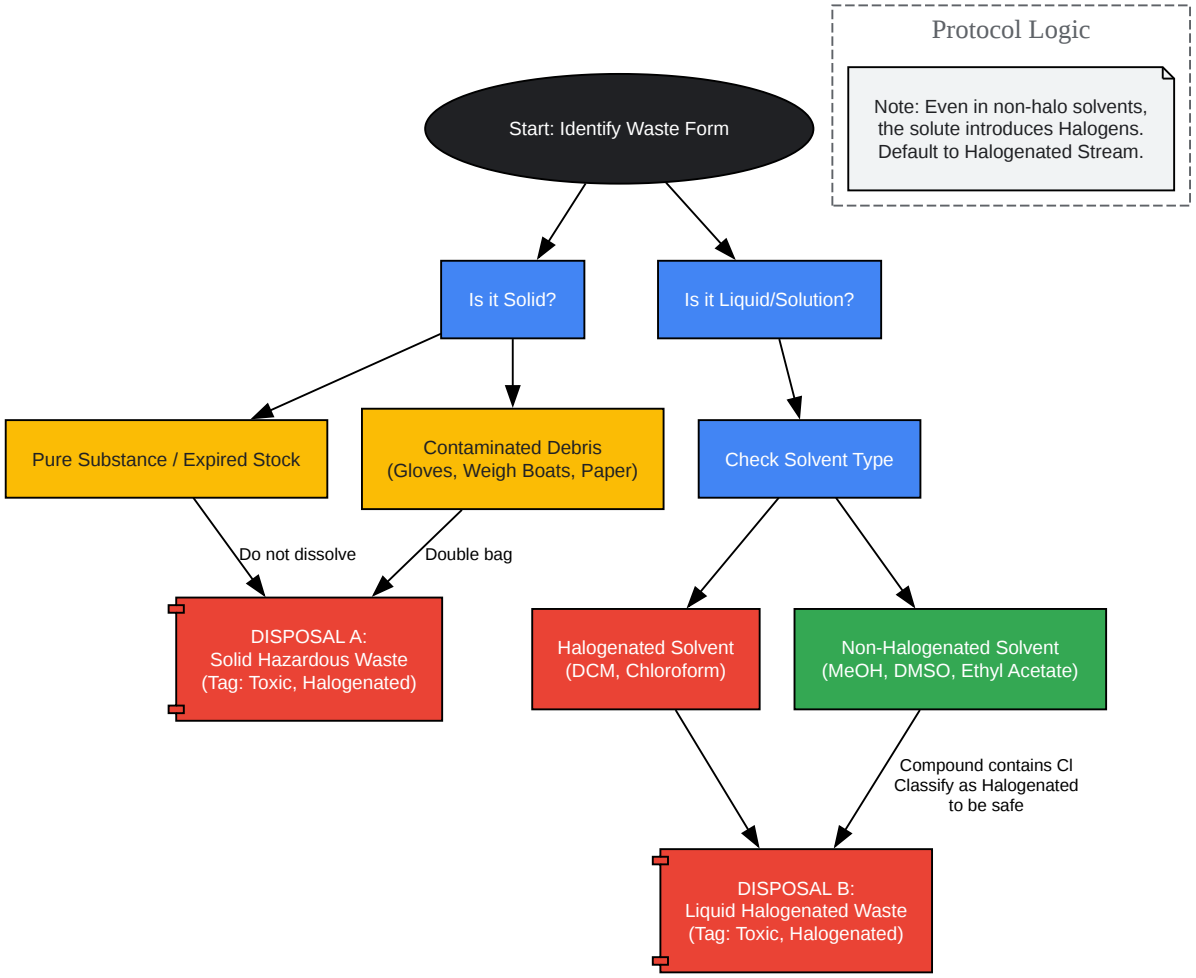
Waste Characterization & Segregation Strategy

The presence of the halogen (Chlorine) at the C6 position is the deciding factor for your waste stream.

- Why it matters: Standard incineration of non-halogenated organics produces CO_2 and H_2O. Incineration of chlorinated compounds produces HCl gas. If sent to a non-halogenated incinerator, this can damage the facility's infrastructure and violate emissions permits.
- The Rule: Always classify this substance as Halogenated Organic Waste, regardless of the solvent it is dissolved in, unless the concentration is negligible (<0.1% or per local EHS definitions).

Disposal Decision Matrix

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Figure 1: Decision logic for segregating **6-Chloro-4-hydroxy-8-methylquinoline** waste. Note the override to "Halogenated" streams even for non-halogenated solvents to account for the chlorine content of the solute.

Detailed Disposal Protocols

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Scenario A: Disposal of Pure Solid (Expired or Surplus)

- Container: Use the original container if intact. If transferring, use a wide-mouth High-Density Polyethylene (HDPE) or amber glass jar.
- Labeling: Affix a Hazardous Waste label.
  - Constituents: Write "**6-Chloro-4-hydroxy-8-methylquinoline**".
  - Hazard Checkboxes: [x] Toxic [x] Irritant.
- Procedure:
  - Ensure the lid is tightly sealed with Parafilm to prevent fugitive dust.
  - Place the container inside a secondary clear zip-lock bag (secondary containment).
  - Deposit in the Solid Hazardous Waste drum.

Scenario B: Disposal of Reaction Mixtures (Liquids)

- Compatibility Check: Ensure the solution pH is between 5 and 9. If the reaction involved strong acids or bases, neutralize carefully before adding to the waste carboy to prevent exothermic reactions in the drum.
- Segregation:
  - Pour into the Halogenated Solvent Waste carboy (Red can/Red tag usually).
  - Why? Even if dissolved in Methanol (non-halogenated), the presence of the chloro-quinoline makes the bulk waste stream halogen-bearing.
- Record Keeping: On the waste log, list the solvent (e.g., "Methanol 95%") and the solute (e.g., "Chloro-hydroxy-methylquinoline 5%").

Scenario C: Contaminated Laboratory Debris

- Items: Syringes, weigh boats, contaminated gloves, paper towels.

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- Sharps: Needles contaminated with this chemical must go into a Hard-walled Sharps Container, never the soft trash.
- Soft Debris:
  - Collect in a clear polyethylene bag.
  - Tie the bag securely.
  - Place in the Solid Hazardous Waste box/drum.
  - Do not place in the regular "biomedical/autoclave" waste, as this chemical is not a biohazard but a chemical hazard; autoclaving it may release toxic vapors.

Safety & Emergency Response

Spill Cleanup Procedure (Solid)

If the powder is spilled on the bench or floor:

- PPE: Wear nitrile gloves (double gloved recommended), safety goggles, and a lab coat. If the spill is large (>10g) and dust is visible, use a N95 or P100 respirator.
- Containment: Do not dry sweep (creates dust). Cover the spill with wet paper towels or oil-dry pads to dampen it.
- Removal: Scoop up the damp material and place it in a wide-mouth waste jar.
- Decontamination: Wipe the surface with a soap/water solution, followed by an ethanol wipe. Dispose of all cleanup materials as Solid Hazardous Waste.

Incompatibility Alert

- Strong Oxidizers: Avoid contact with chromic acid, perchlorates, or permanganates.
- Strong Acids: May protonate the nitrogen, increasing solubility but not changing the disposal path.

Regulatory Compliance (RCRA & EPA Context)

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While **6-Chloro-4-hydroxy-8-methylquinoline** is not explicitly listed on the EPA's "P" or "U" lists (unlike some specific pesticides), it is regulated under the "Cradle-to-Grave" principle of the Resource Conservation and Recovery Act (RCRA).

- Generator Responsibility: You are responsible for the waste until it is destroyed.
- Characteristic Waste: If the waste exhibits toxicity (via TCLP test) it may carry a D-code. However, in a research setting, it is standard protocol to manage all synthesized organic intermediates as hazardous waste to ensure compliance without expensive testing of every vial.

References

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